

# 2-Ethylcyclohexanone molecular weight and formula

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## Compound of Interest

Compound Name: 2-Ethylcyclohexanone

Cat. No.: B1346015

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## An In-depth Technical Guide on 2-Ethylcyclohexanone

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide focuses on the core molecular attributes of **2-Ethylcyclohexanone**.

## Core Molecular Data

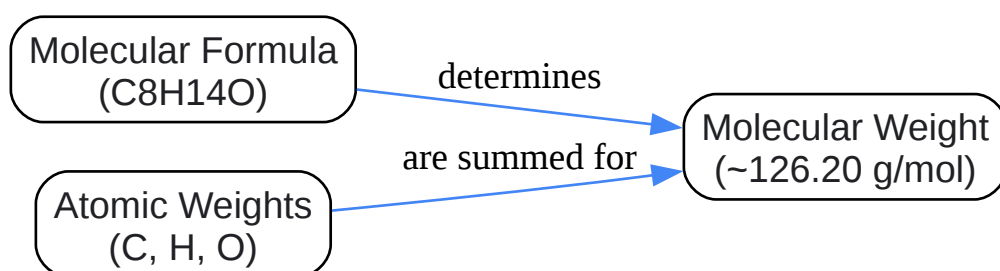
**2-Ethylcyclohexanone** is a cyclic ketone with an ethyl substituent at the alpha position. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C8H14O	[1][2][3][4][5]
Molecular Weight	126.20 g/mol	[1][4]
126.1962 g/mol	[2]	
126.199 g/mol	[5]	

The molecular formula, C8H14O, indicates a composition of eight carbon atoms, fourteen hydrogen atoms, and one oxygen atom.[1][2][4] The molecular weight is consistently reported around 126.20 g/mol .[1][2][4][5]

## Logical Relationship of Molecular Properties

The relationship between the molecular formula and the molecular weight is foundational in chemistry. The molecular weight is derived from the sum of the atomic weights of the constituent atoms in the molecular formula.



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Caption: Derivation of molecular weight from the molecular formula.

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## References

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